

"sodium neodecanoate" molecular formula and weight

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Compound of Interest

Compound Name: Sodium neodecanoate

Cat. No.: B1630035

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Technical Data Summary: Sodium Neodecanoate

This document provides the fundamental molecular information for **sodium neodecanoate**, a key compound utilized in various industrial applications.

Core Molecular Information

Sodium neodecanoate is the sodium salt of neodecanoic acid.^{[1][2][3]} Its chemical identity is defined by a specific molecular formula and corresponding molecular weight, which are crucial parameters for researchers, scientists, and professionals in drug development for stoichiometric calculations and material characterization.

| Parameter | Value |
|----------------------------|---|
| Molecular Formula | C ₁₀ H ₁₉ NaO ₂ ^{[1][2][3][4][5]} |
| Molecular Weight | 194.25 g/mol ^[3] |
| Alternate Molecular Weight | 194.24643 g/mol ^{[1][4][6]} |

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References

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